

# Menthyl valerate chemical structure and properties

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## Compound of Interest

Compound Name: *Menthyl valerate*

Cat. No.: *B13807449*

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## Menthyl Valerate: A Comprehensive Technical Guide

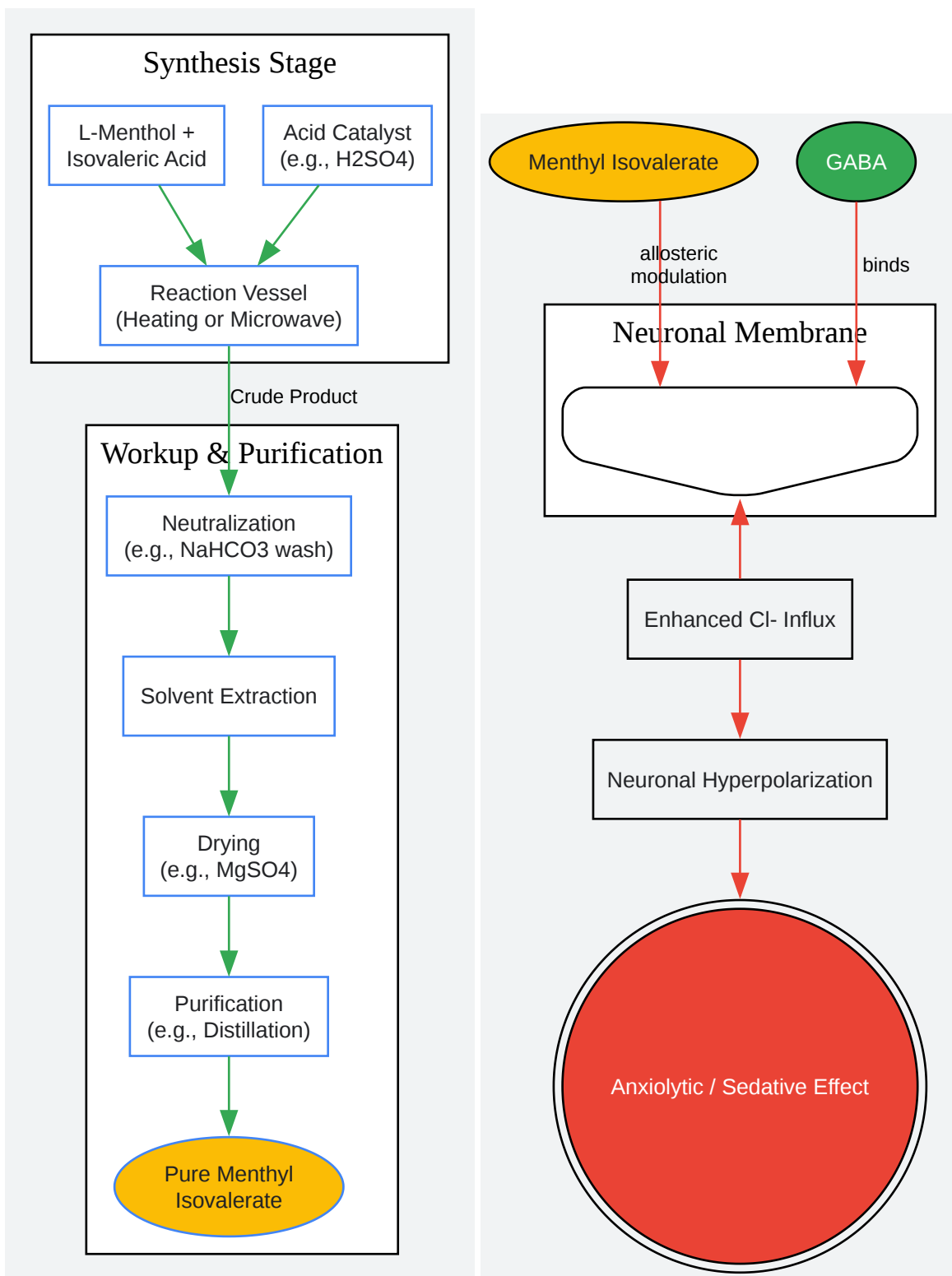
For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth technical overview of **menthyl valerate**, focusing on its chemical structure, physicochemical properties, synthesis methodologies, analytical protocols, and biological activities. It is intended to serve as a core reference for professionals in research and development.

A Note on Nomenclature: The term "**menthyl valerate**" is often used in literature to refer to menthyl isovalerate, the ester of menthol and isovaleric acid (3-methylbutanoic acid). This compound, also known by the trade name Validol, is the primary subject of most pharmacological and synthesis studies.<sup>[1][2]</sup> True **menthyl valerate** is the ester of menthol and valeric acid (pentanoic acid). This guide will focus on the more extensively studied menthyl isovalerate and will specify when referring to the straight-chain valerate ester.

## Chemical Structure and Identification

Menthyl isovalerate is a monoterpene ester.<sup>[3]</sup> It is structurally composed of a menthol moiety derived from L-menthol and an isovaleric acid acyl group.<sup>[2]</sup>



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## References

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